

Spectroscopic Profile of 9-Formyl-8-julolidinol: A Technical Guide

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Compound of Interest

Compound Name: 9-Formyl-8-julolidinol

CAS No.: 63149-33-7

Cat. No.: B1220926

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **9-Formyl-8-julolidinol** (also known as 8-hydroxy-2,3,6,7-tetrahydro-1H,5H-pyrido[3,2,1-ij]quinoline-9-carbaldehyde), a versatile building block in the synthesis of fluorescent probes and other advanced materials. This document collates available quantitative spectroscopic data and presents detailed experimental protocols for its characterization.

Core Spectroscopic Data

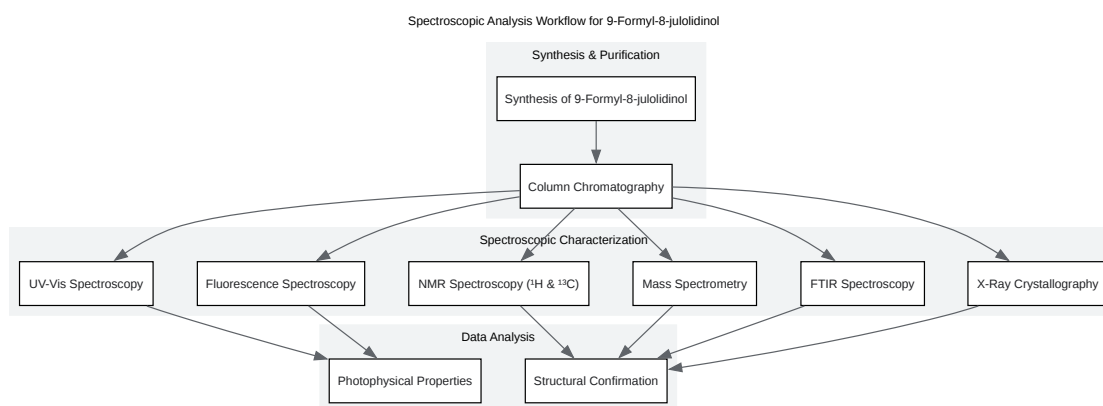
The following tables summarize the key spectroscopic data for **9-Formyl-8-julolidinol**, providing a reference for its structural and electronic properties.

Physical and Chemical Properties	
Chemical Formula	C ₁₃ H ₁₅ NO ₂ [1]
Molecular Weight	217.26 g/mol [1]
CAS Number	63149-33-7
Appearance	Pale green powder[2]
Melting Point	72-74 °C[3]
Crystallographic Data	
Crystal System	Monoclinic
Space Group	P 1 21/c 1
a (Å)	8.546
b (Å)	9.137
c (Å)	13.662
α (°)	90
β (°)	95.984
γ (°)	90
Volume (Å ³)	1060.5
Z	4
Crystal data obtained from the work of Faizi, et al. (2017).[1][4]	

Due to the focus of published research on its use as a synthetic intermediate, comprehensive quantitative data for UV-Vis absorption, fluorescence, and detailed peak assignments for NMR, MS, and IR are not readily available in the literature. The following sections provide information on the available qualitative data and general experimental protocols.

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the complete spectroscopic characterization of **9-Formyl-8-julolidinol**.



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Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **9-Formyl-8-julolidinol**.

Experimental Protocols

Detailed experimental protocols for the synthesis and spectroscopic characterization of **9-Formyl-8-julolidinol** are provided below, based on available literature.

Synthesis of 9-Formyl-8-julolidinol

The synthesis of 9-Formyl-8-julolidinol is typically achieved through the Vilsmeier-Haack reaction, starting from 8-hydroxyjulolidine.

Materials:

- 8-Hydroxyjulolidine
- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- Toluene
- Ethyl acetate
- Silica gel for column chromatography

Procedure:

- A solution of phosphorus oxychloride in DMF is prepared at low temperature (typically 0-5 °C).
- A solution of 8-hydroxyjulolidine in DMF is added dropwise to the Vilsmeier reagent.
- The reaction mixture is stirred at room temperature and then heated to ensure complete reaction.
- The reaction is quenched by the addition of water.
- The product is extracted with an organic solvent, such as ethyl acetate.
- The organic layer is washed, dried, and concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography using a mixture of toluene and ethyl acetate as the eluent to yield pure **9-Formyl-8-julolidinol**.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Instrumentation:** A standard NMR spectrometer (e.g., 400 or 500 MHz) is used.
- **Sample Preparation:** The sample is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d₆).
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired at room temperature. Standard pulse programs are used.
- **Data Analysis:** Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard. Coupling constants (J) are reported in Hertz (Hz).

Mass Spectrometry (MS)

- **Instrumentation:** A mass spectrometer equipped with an appropriate ionization source, such as electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS), is used.
- **Sample Preparation:** The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) for ESI-MS or prepared according to the requirements for GC-MS.
- **Data Acquisition:** The mass spectrum is recorded over a suitable m/z range.
- **Data Analysis:** The molecular ion peak ($[\text{M}]^+$ or $[\text{M}+\text{H}]^+$) is identified to confirm the molecular weight. The fragmentation pattern can be analyzed to further support the structure.

Infrared (IR) Spectroscopy

- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer is used.
- **Sample Preparation:** The sample can be analyzed as a KBr pellet or using an attenuated total reflectance (ATR) accessory.
- **Data Acquisition:** The IR spectrum is typically recorded from 4000 to 400 cm^{-1} .

- **Data Analysis:** The frequencies of the absorption bands are reported in wavenumbers (cm^{-1}). Characteristic peaks for the functional groups (e.g., O-H, C=O, C-N, aromatic C-H) are identified.

UV-Visible (UV-Vis) Absorption Spectroscopy

- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used.
- **Sample Preparation:** A dilute solution of the compound is prepared in a UV-grade solvent (e.g., ethanol, acetonitrile, or dichloromethane).
- **Data Acquisition:** The absorption spectrum is recorded over a relevant wavelength range (e.g., 200-800 nm).
- **Data Analysis:** The wavelength of maximum absorption (λ_{max}) is determined. For quantitative analysis, the molar absorptivity (ϵ) can be calculated using the Beer-Lambert law.

Fluorescence Spectroscopy

- **Instrumentation:** A spectrofluorometer is used.
- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable solvent. The absorbance of the solution at the excitation wavelength should be low (typically < 0.1) to avoid inner filter effects.
- **Data Acquisition:** The emission spectrum is recorded by exciting the sample at or near its λ_{max} . An excitation spectrum can also be recorded.
- **Data Analysis:** The wavelength of maximum emission (λ_{em}) is determined. The Stokes shift is calculated as the difference between the λ_{max} of emission and absorption. The fluorescence quantum yield (Φ) can be determined relative to a standard fluorophore.

X-ray Crystallography

- **Instrumentation:** A single-crystal X-ray diffractometer is used.

- **Sample Preparation:** Single crystals of suitable quality are grown by slow evaporation of a solvent from a concentrated solution of the compound.
- **Data Collection and Structure Refinement:** The crystal is mounted on the diffractometer, and diffraction data are collected. The crystal structure is solved and refined using specialized software.
- **Data Analysis:** The analysis provides precise bond lengths, bond angles, and information about the crystal packing and intermolecular interactions.^[4]

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References

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